

Essential Safety and Logistical Information for Handling Cabozantinib-d6

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Compound of Interest

Compound Name: Cabozantinib-d6

Cat. No.: B12426220

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Audience: Researchers, scientists, and drug development professionals.

This document provides crucial safety protocols and logistical plans for the handling and disposal of **Cabozantinib-d6**, a deuterated form of a potent receptor tyrosine kinase inhibitor. Due to its cytotoxic nature, strict adherence to these guidelines is paramount to ensure personnel safety and prevent environmental contamination.

I. Personal Protective Equipment (PPE)

The primary defense against exposure to **Cabozantinib-d6** is the consistent and correct use of appropriate Personal Protective Equipment. As a cytotoxic compound, it is known to cause skin and serious eye irritation and may also lead to respiratory irritation[1].

Summary of Recommended Personal Protective Equipment:

Activity	Gloves	Gown	Eye/Face Protection	Respiratory Protection
Low-Volume Handling (e.g., weighing, preparing solutions in a fume hood)	Double-gloving with chemotherapy-tested gloves	Disposable, solid-front, back-closure gown resistant to chemotherapy drugs	Safety goggles with side shields or a face shield ^[2]	Not generally required if handled within a certified chemical fume hood or Class II Biosafety Cabinet (BSC) ^[3]
High-Volume Handling or potential for aerosol/dust generation	Double-gloving with chemotherapy-tested gloves	Disposable, solid-front, back-closure gown resistant to chemotherapy drugs	Face shield and safety goggles	Fit-tested NIOSH-certified N95 or N100 respirator ^{[4][5]}
Spill Cleanup	Double-gloving with chemotherapy-tested gloves	Impermeable gown	Face shield and safety goggles	Fit-tested NIOSH-certified N95 or N100 respirator
Waste Disposal	Double-gloving with chemotherapy-tested gloves	Disposable gown	Safety goggles	As required by the specific disposal procedure

II. Experimental Protocols: Handling and Disposal

A. Engineering Controls and General Handling:

- Ventilation: All work with solid or concentrated forms of **Cabozantinib-d6** must be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet (BSC) to minimize inhalation exposure^{[3][6]}. The work surface should be covered with a disposable, plastic-backed absorbent pad which should be disposed of as cytotoxic waste after the procedure^[7].

- **Eyewash and Safety Shower:** An eyewash station and safety shower must be readily accessible in the laboratory where **Cabozantinib-d6** is handled[2][6].
- **Handwashing:** Hands should be washed thoroughly with soap and water before and immediately after handling the compound, even if gloves were worn[1].
- **Eating and Drinking:** Eating, drinking, and applying cosmetics are strictly prohibited in the areas where **Cabozantinib-d6** is handled[1].

B. Spill Management Protocol:

- **Evacuate and Secure:** Immediately alert others in the area and restrict access to the spill site.
- **Don PPE:** Before attempting to clean the spill, don the appropriate PPE as outlined in the table above.
- **Containment:** For liquid spills, cover with an absorbent material from a chemical spill kit. For solid spills, gently cover with damp absorbent pads to avoid raising dust.
- **Cleaning:** Carefully clean the spill area, working from the outside in. Decontaminate the area with a suitable solvent like alcohol, followed by a detergent and water[6].
- **Waste Disposal:** All materials used for spill cleanup, including contaminated PPE, must be placed in a designated, sealed, and labeled cytotoxic waste container[1].

C. Waste Disposal Plan:

All waste contaminated with **Cabozantinib-d6** is considered cytotoxic waste and must be handled and disposed of according to institutional and regulatory guidelines.

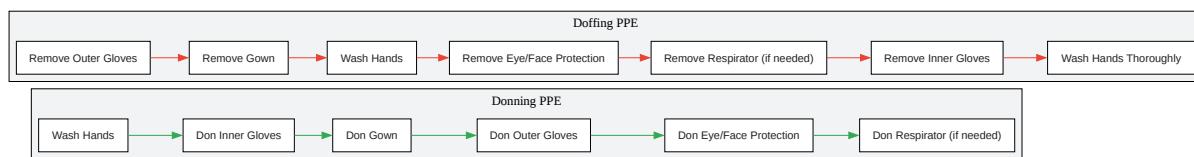
- **Solid Waste:** This includes contaminated gloves, gowns, absorbent pads, and any labware. It should be collected in a designated, puncture-resistant, and clearly labeled "Cytotoxic Waste" or "Chemotherapeutic Waste" container[8].
- **Liquid Waste:** Unused solutions containing **Cabozantinib-d6** should be collected in a sealed, leak-proof, and clearly labeled waste container. Do not dispose of liquid waste down the

drain[8].

- Sharps: Any sharps, such as needles or contaminated glassware, must be disposed of in a designated sharps container for cytotoxic waste.
- Decontamination: All non-disposable equipment that has come into contact with **Cabozantinib-d6** must be decontaminated.

III. Visual Guidance: PPE Workflow

The following diagram illustrates the correct sequence for donning and doffing Personal Protective Equipment to minimize the risk of contamination.



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Caption: PPE Donning and Doffing Workflow.

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